

An In-Depth Technical Guide to the Keto-Enol Tautomerism of 3-Oxobutanenitrile

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Compound of Interest

Compound Name: 3-Oxobutanenitrile

Cat. No.: B1585553

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Abstract

This technical guide provides a comprehensive overview of the keto-enol tautomerism of **3-oxobutanenitrile** (also known as acetoacetonitrile), a key intermediate in organic synthesis and drug discovery. While extensive quantitative data for **3-oxobutanenitrile** is not readily available in peer-reviewed literature, this document extrapolates its expected behavior based on established principles and data from closely related β -ketonitriles and β -dicarbonyl compounds. This guide covers the fundamental principles of keto-enol tautomerism, the influence of solvent and temperature on the equilibrium, detailed experimental protocols for quantitative analysis, and computational approaches for predicting tautomeric populations. The aim is to equip researchers with the necessary knowledge and methodologies to investigate and control the tautomeric behavior of **3-oxobutanenitrile** and its derivatives in various chemical and biological contexts.

Introduction to Keto-Enol Tautomerism in 3-Oxobutanenitrile

Keto-enol tautomerism is a form of constitutional isomerism involving the interconversion of a keto form (containing a carbonyl group) and an enol form (a hydroxyl group bonded to a carbon-carbon double bond).[1] In **3-oxobutanenitrile**, the presence of α -hydrogens on the

carbon adjacent to the carbonyl group allows for the existence of a dynamic equilibrium between the keto and enol tautomers.

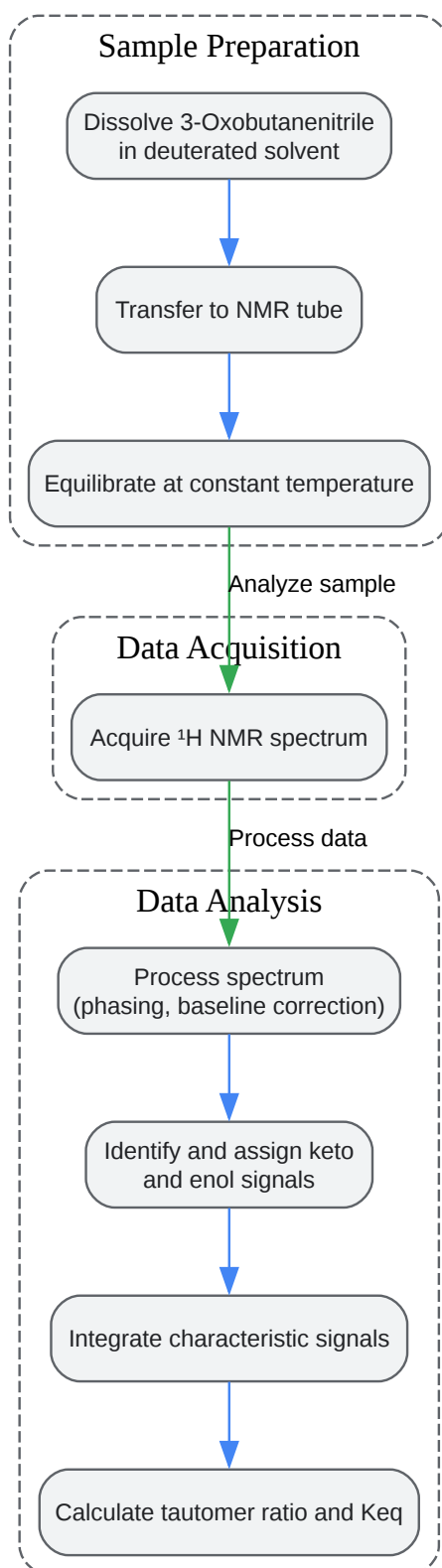
The position of this equilibrium is crucial as the two tautomers exhibit distinct chemical properties. The keto form is typically a better electrophile at the carbonyl carbon, while the enol form is a carbon-centered nucleophile. Understanding and controlling this equilibrium is therefore critical in synthetic applications and for predicting the compound's interactions in biological systems.

The enol form of β -dicarbonyl compounds can be stabilized by the formation of an intramolecular hydrogen bond, which is a key factor influencing the position of the equilibrium.

[\[1\]](#)[\[2\]](#)

The Tautomeric Equilibrium

The keto-enol tautomerism of **3-oxobutanenitrile** can be represented as a dynamic equilibrium. The equilibrium constant, K_{eq} , is a quantitative measure of the relative amounts of the two tautomers at a given temperature.



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